

2-Methylpyridine: A Technical Overview of its Core Molecular Attributes

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Compound of Interest

Compound Name: **2-Methylpyridine**

Cat. No.: **B031789**

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth look at the fundamental molecular characteristics of **2-Methylpyridine**, also known as 2-picoline. This heterocyclic aromatic organic compound is a crucial building block in the synthesis of various pharmaceuticals, agrochemicals, and polymers.

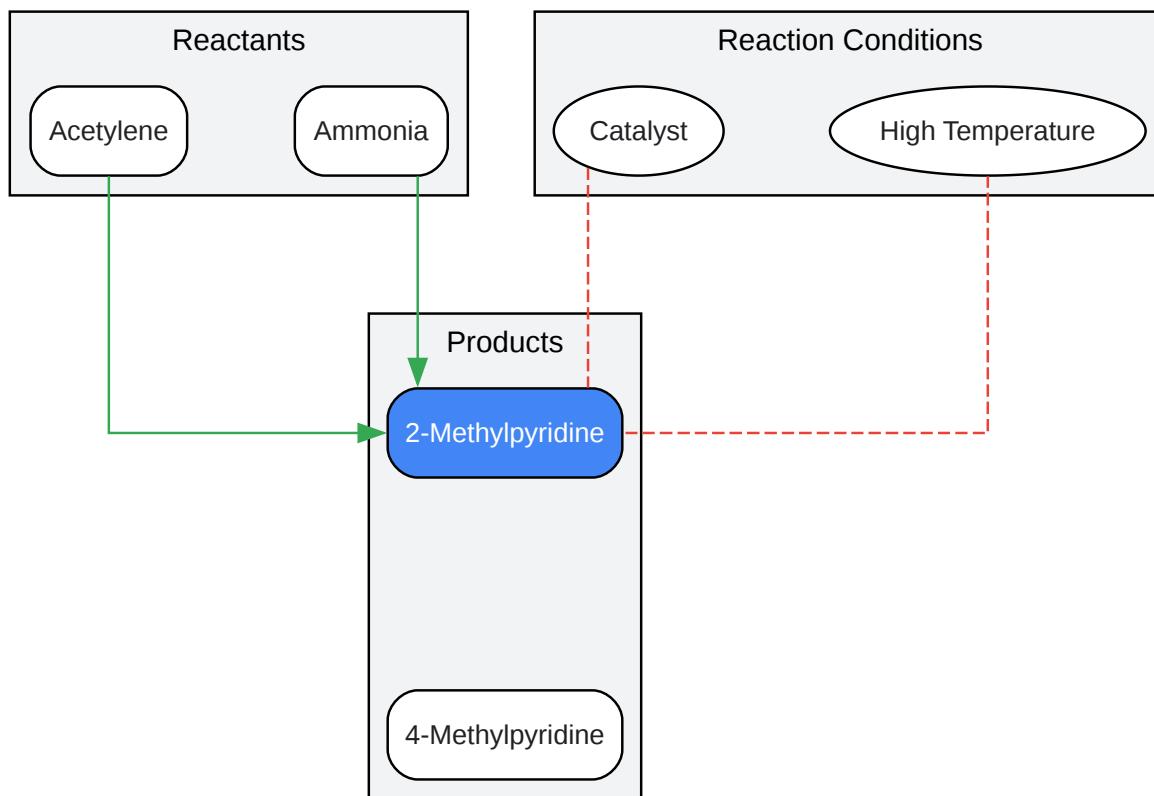
Core Molecular Data

2-Methylpyridine is a derivative of pyridine with a methyl substituent at the second position.[\[1\]](#) Its core properties are summarized in the table below for easy reference.

Property	Value	Source
Chemical Formula	C6H7N	[2] [3] [4]
Molecular Weight	93.13 g/mol	[2] [5]
Alternate Names	2-Picoline, α -Methylpyridine, α -Picoline, o-Picoline	[1] [4]
CAS Number	109-06-8	[4]

Synthesis of 2-Methylpyridine

One of the common industrial methods for synthesizing **2-methylpyridine** involves the reaction of acetylene with ammonia. This process is typically carried out at high temperatures in the presence of a catalyst.[3]

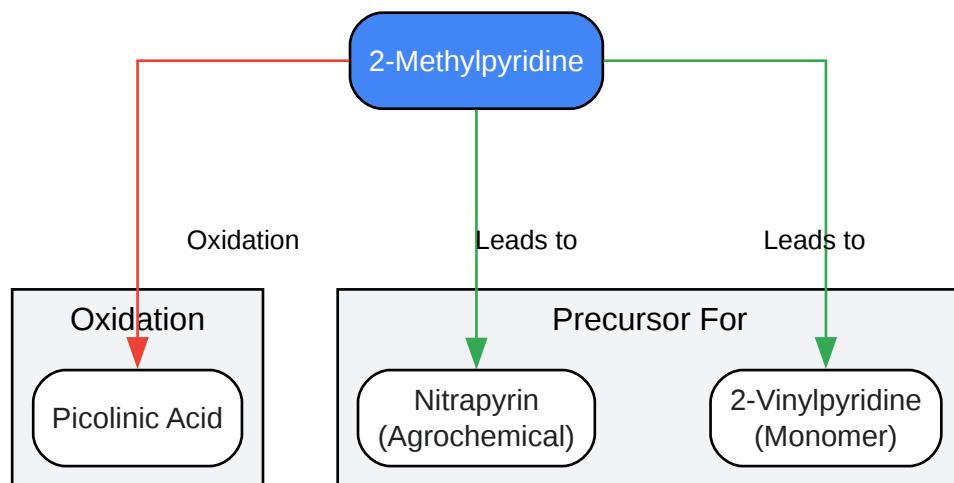


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Caption: Synthesis of **2-Methylpyridine** from Acetylene and Ammonia.

Key Chemical Reactions and Applications

The methyl group in **2-methylpyridine** is reactive and can undergo various chemical transformations. For instance, oxidation of **2-methylpyridine** yields picolinic acid.[2] This compound serves as a precursor in the production of the agrichemical nitropyrin and is also used to manufacture 2-vinylpyridine, a monomer for synthetic rubber.[2][3]

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References

- 1. grokipedia.com [grokipedia.com]
- 2. 2-Methylpyridine - Wikipedia [en.wikipedia.org]
- 3. 2-Methylpyridine: Properties, Production process and Uses _Chemicalbook [chemicalbook.com]
- 4. Pyridine, 2-methyl- [webbook.nist.gov]
- 5. 109-06-8 CAS | 2-METHYL PYRIDINE | Laboratory Chemicals | Article No. 4672B [lobachemie.com]
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